An In-depth Technical Guide to 2-Fluoro-3-cyclopropylphenol

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Compound of Interest

Compound Name:	*5-Fluoro-3-cyclopropylphenol*
CAS No.:	*1402666-87-8*
Cat. No.:	*B2510619*

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Introduction: Unveiling a Novel Building Block in Medicinal Chemistry

In the landscape of modern drug discovery, the strategic incorporation of unique structural motifs is paramount to unlocking novel pharmacological activities and optimizing pharmacokinetic profiles. 2-Fluoro-3-cyclopropylphenol, a compound identified by the CAS number 2290421-25-7, emerges as a promising, yet largely unexplored, building block for medicinal chemists. This technical guide aims to provide a comprehensive overview of this molecule, delving into its chemical identity, plausible synthetic routes, and potential applications in drug development, all grounded in established scientific principles. While direct literature on this specific compound is scarce, this guide will leverage data from structurally analogous compounds to offer valuable insights for researchers.

The presence of both a fluorine atom and a cyclopropyl group on a phenol scaffold suggests a molecule designed with intent. Fluorine, a bioisostere of hydrogen, is known to modulate a compound's metabolic stability, lipophilicity, and binding affinity.[1] The cyclopropyl ring, a rigid

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and strained three-membered carbocycle, is often employed as a bioisosteric replacement for larger groups like phenyl or isopropyl, offering improved potency and metabolic stability while reducing off-target effects.[2][3] The combination of these features in 2-Fluoro-3-cyclopropylphenol makes it a compelling candidate for the synthesis of novel therapeutic agents.

Chemical Identity and Physicochemical Properties

A clear understanding of a molecule's fundamental properties is the cornerstone of its application in research.

Property	Value	Source
CAS Number	2290421-25-7	[4]
IUPAC Name	2-Fluoro-3-cyclopropylphenol	[5]
Molecular Formula	C_9H_9FO	[5]
Molecular Weight	152.17 g/mol	[5]
Purity	≥95% (as commercially available)	[4]

Table 1: Key Chemical and Physical Properties of 2-Fluoro-3-cyclopropylphenol

Proposed Synthesis Pathway

While a specific, published synthesis for 2-Fluoro-3-cyclopropylphenol is not readily available, a plausible and efficient synthetic route can be conceptualized based on established methodologies for the synthesis of substituted phenols and the introduction of cyclopropyl groups. The proposed pathway involves a multi-step process, beginning with a suitable fluorinated starting material.

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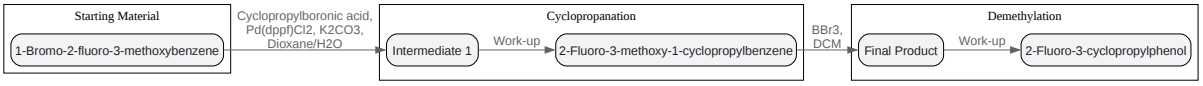

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Caption: Proposed synthetic workflow for 2-Fluoro-3-cyclopropylphenol.

Step-by-Step Experimental Protocol (Hypothetical)

This protocol is a proposed method and has not been experimentally validated for this specific compound. It is based on standard procedures for Suzuki coupling and demethylation reactions.

Part 1: Suzuki Coupling for Cyclopropanation

- Reaction Setup: To a flame-dried round-bottom flask, add 1-bromo-2-fluoro-3-methoxybenzene (1.0 eq), cyclopropylboronic acid (1.5 eq), potassium carbonate (3.0 eq), and [1,1'-Bis(diphenylphosphino)ferrocene]dichloropalladium(II) ($Pd(dppf)Cl_2$) (0.05 eq).
- Solvent Addition: Add a degassed 4:1 mixture of dioxane and water.
- Reaction Conditions: Heat the mixture to 80-90 °C under an inert atmosphere (e.g., nitrogen or argon) and stir vigorously for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Work-up and Purification: Upon completion, cool the reaction mixture to room temperature. Dilute with water and extract with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield 2-fluoro-3-methoxy-1-cyclopropylbenzene.

Part 2: Demethylation to Yield the Phenol

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- Reaction Setup: Dissolve the purified 2-fluoro-3-methoxy-1-cyclopropylbenzene from the previous step in anhydrous dichloromethane (DCM) in a flame-dried round-bottom flask under an inert atmosphere.
- Reagent Addition: Cool the solution to 0 °C in an ice bath. Slowly add a solution of boron tribromide (BBr_3) (1.2 eq) in DCM dropwise.
- Reaction Conditions: Allow the reaction to warm to room temperature and stir for 4-8 hours. Monitor the reaction by TLC.
- Quenching and Work-up: Carefully quench the reaction by the slow addition of water at 0 °C. Separate the layers and extract the aqueous layer with DCM. Combine the organic layers, wash with saturated sodium bicarbonate solution and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Final Purification: Purify the crude product by column chromatography to obtain 2-Fluoro-3-cyclopropylphenol.

Potential Applications in Drug Discovery and Development

The unique structural features of 2-Fluoro-3-cyclopropylphenol position it as a valuable scaffold for the development of novel therapeutic agents across various disease areas.

As a Bioisostere for Phenyl and Other Aromatic Groups

The cyclopropyl group can serve as a non-aromatic bioisostere for a phenyl ring, a common strategy to improve the physicochemical properties of a drug candidate.[6] This substitution can lead to:

- Increased Solubility: By disrupting the planarity and reducing the aromatic character, the cyclopropyl group can enhance aqueous solubility.
- Improved Metabolic Stability: The C-H bonds of a cyclopropyl ring are generally more resistant to metabolic oxidation compared to those on an aromatic ring.

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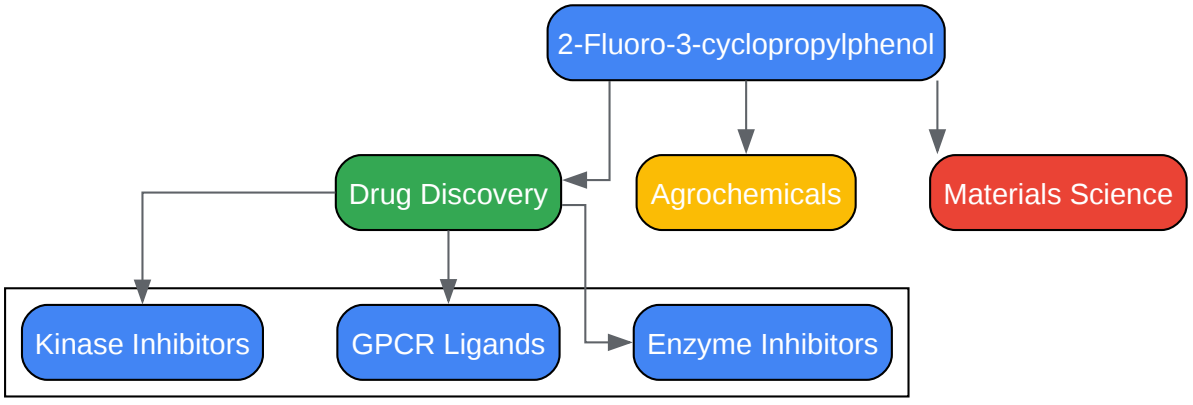
- Reduced Off-Target Effects: Aromatic rings can be involved in unwanted interactions with various biological targets, which can be mitigated by their replacement with a cyclopropyl group.

In the Design of Novel Kinase Inhibitors

Many kinase inhibitors feature a substituted phenol or aniline core that interacts with the hinge region of the kinase domain. The specific substitution pattern on the aromatic ring is crucial for potency and selectivity. The unique electronic and steric properties of the fluorine and cyclopropyl substituents in 2-Fluoro-3-cyclopropylphenol could be exploited to design novel kinase inhibitors with improved profiles.

As a Precursor for Agrochemicals and Materials Science

Beyond pharmaceuticals, phenolic compounds are important intermediates in the synthesis of agrochemicals, such as herbicides and fungicides. The introduction of fluorine and a cyclopropyl moiety can enhance the biological activity and environmental stability of these compounds.[7] Furthermore, fluorinated organic molecules are finding increasing use in materials science for the development of advanced polymers and liquid crystals.[8]



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Caption: Potential application areas for 2-Fluoro-3-cyclopropylphenol.

Safety and Handling

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Based on the available GHS information, 2-Fluoro-3-cyclopropylphenol is classified as a hazardous substance.

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H318	Causes serious eye damage
H335	May cause respiratory irritation

Table 2: GHS Hazard Statements for 2-Fluoro-3-cyclopropylphenol[5]

Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- In case of contact, immediately flush the affected area with copious amounts of water.

Conclusion and Future Outlook

2-Fluoro-3-cyclopropylphenol represents a promising, albeit under-investigated, chemical entity with significant potential in medicinal chemistry and other fields. Its unique combination of a fluorine atom and a cyclopropyl group on a phenolic core offers a rich scaffold for the design of novel molecules with tailored properties. While this guide has provided a comprehensive overview based on existing knowledge of related compounds, further experimental validation of its synthesis, characterization, and biological activity is crucial to fully unlock its potential. As the demand for novel chemical matter in drug discovery continues to grow, molecules like 2-

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Fluoro-3-cyclopropylphenol will undoubtedly play an important role in the development of the next generation of therapeutics.

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